

# Optimal temperature for propaquizafop herbicide efficacy

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Propaquizafop

CAS No.: 111479-05-1

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## Propaquizafop Application Notes

**Chemical Profile & Mode of Action** Propaquizafop is a selective, post-emergence herbicide of the aryloxyphenoxypropionate (FOP) group. It is a systemic herbicide absorbed by foliage and roots, translocating throughout the plant. Its primary mode of action is the inhibition of the **acetyl-Coenzyme A carboxylase (ACCase)** enzyme, which disrupts fatty acid biosynthesis and lipid formation, ultimately leading to plant death [1] [2]. It is particularly effective against annual and perennial grass weeds [3].

**Key Factors Influencing Efficacy and Selectivity** The interaction between temperature, application timing, and crop stage is critical for achieving effective weed control while minimizing damage to susceptible crops.

- **Temperature and Crop Safety:** Research on sunflowers demonstrates a direct trade-off. High phytotoxicity (25-56%) was observed when **propaquizafop** (particularly in tank-mix combinations) was applied to young sunflower plants (BBCH 14) under cooler conditions in mid-April sowings. In contrast, phytotoxicity was significantly lower (4-6%) with later sowing (May) and consequently **higher temperatures** at the time of application [4]. This indicates that warmer conditions promote crop tolerance in sunflowers.
- **Weed Resistance and Species:** A significant factor affecting efficacy is the evolution of herbicide resistance. Multiple populations of *Avena fatua* (wild oats) have shown cross-resistance to **propaquizafop** and other ACCase-inhibiting herbicides [2]. This means that resistance to one herbicide in this class can confer resistance to others, severely limiting control options.
- **Environmental Fate and Soil Interaction:** **Propaquizafop** has **weak mobility in soil** and does not leach deeply, remaining primarily in the top 0-5 cm soil layer [3]. Its degradation rate in soil is highly

influenced by environmental factors, with **temperature having the greatest influence** on its degradation rate, followed by soil moisture and microbial activity [3].

## Summary of Quantitative Data

The table below consolidates key physical, chemical, and environmental data for **propaquizafop**.

Property	Value / Description	Reference
Water Solubility (at 20°C, pH 7)	0.63 mg/L	[1] [3]
Octanol-Water Partition Coefficient (log P)	4.78	[3]
Soil Adsorption	46.98 - 57.76% (across 5 soil types)	[3]
Soil Mobility (Rf)	0.076 - 0.123 (indicating weak mobility)	[3]
Soil Degradation Half-life (DT <sub>50</sub> )	1.41 - 7.75 days (varies by soil type)	[3]
Vapor Pressure (at 20°C)	$4.39 \times 10^{-7}$ mPa	[3]

## Experimental Protocols for Efficacy Assessment

For researchers aiming to evaluate **propaquizafop** under controlled conditions, the following protocols from recent studies can be adopted.

**1. Protocol for Glasshouse Dose-Response Assays** This protocol is used to quantify the severity of herbicide resistance in weed populations [2].

- **Plant Material:** Collect seeds from suspected resistant (R) weed populations and known susceptible (S) control populations.
- **Germination & Growing Conditions:**
  - Prick seeds with a hypodermic needle and imbibe in a solution of gibberellic acid (GA<sub>3</sub>) and potassium nitrate (KNO<sub>3</sub>) to break dormancy.
  - Plant seeds in propagation trays filled with a loam and lime-free grit mix (4:1 ratio).

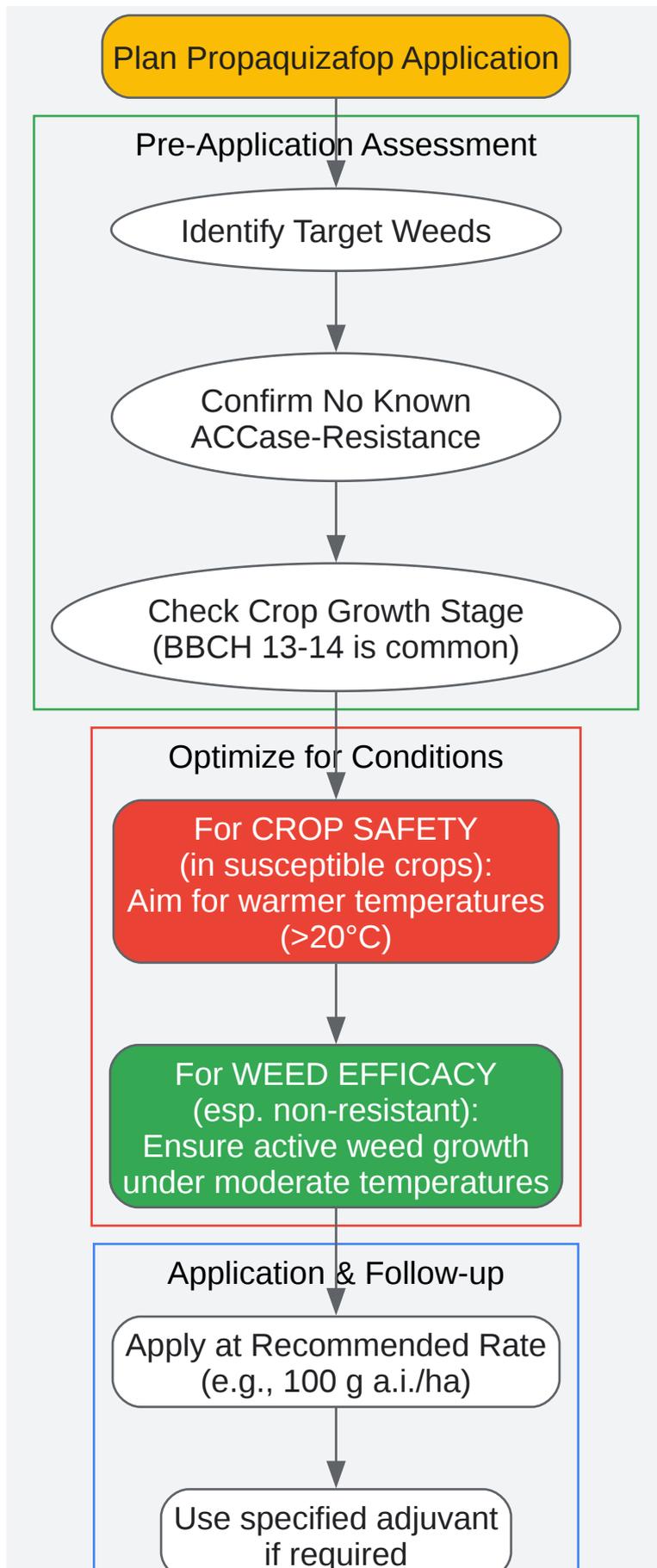
- Maintain a glasshouse with a **18/12 °C (day/night) temperature regime** and a 16-hour photoperiod, supplemented with artificial lighting to maintain a minimum intensity of  $250 \mu\text{mol m}^{-2} \text{s}^{-1}$ .
- **Herbicide Application:**
  - Apply herbicides at the recommended field rate (e.g.,  $100 \text{ g ha}^{-1}$  for **propaquizafop**) and a range of doses for dose-response curves.
  - Apply at weed growth stages **BBCH 13-14** using a track sprayer equipped with a flat-fan nozzle, delivering  $200 \text{ L ha}^{-1}$  water volume at 2.5 bar pressure.
- **Data Collection & Analysis:**
  - Conduct visual assessments of plant survival and injury at **28 days after treatment (DAT)**.
  - Harvest above-ground shoots, dry at  $70^\circ\text{C}$  for 72 hours, and record dry weight.
  - Calculate effective dose ( $\text{ED}_{50}$ ) and growth reduction ( $\text{GR}_{50}$ ) values. Resistance factors (RF) are calculated as  $\text{RF} = \text{ED}_{50}(\text{R}) / \text{ED}_{50}(\text{S})$  [2].

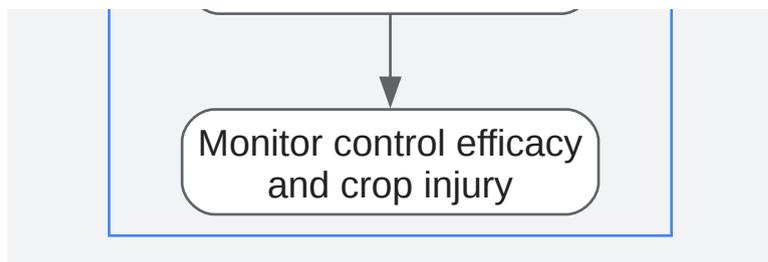
**2. Protocol for Assessing Environmental Fate in Soil** This protocol outlines methods to study the adsorption and degradation of **propaquizafop** in various soils [3].

- **Soil Sampling:** Collect different soil types (e.g., fluvo-aquic, red loam, black soil) from the top layer (0-20 cm). Air-dry, grind, and sieve through a 2 mm screen. Characterize each soil for pH, organic matter (OM), and cation exchange capacity (CEC).
- **Adsorption Kinetics & Isotherms:**
  - Prepare a  $5 \text{ mg L}^{-1}$  **propaquizafop** solution in 0.01 M  $\text{CaCl}_2$ .
  - Add soil to the solution in a centrifuge tube and shake at 180 rpm. Centrifuge at intervals up to 24 hours to reach equilibrium.
  - Analyze the supernatant using High-Performance Liquid Chromatography (HPLC) with a C18 column, using water and acetonitrile (20:80, v/v) as the mobile phase at a flow rate of  $1 \text{ mL min}^{-1}$ , with UV detection at 230 nm.
  - Fit data to the Elovich kinetic model and Freundlich adsorption isotherm model.
- **Degradation Studies:**
  - Incase soil samples with a known concentration of **propaquizafop**.
  - Incubate under controlled conditions, varying factors like **temperature (e.g.,  $15^\circ\text{C}$  vs  $25^\circ\text{C}$ ), soil moisture, and sterilization** to isolate the influence of each factor.
  - Periodically extract and analyze soil samples to determine the residual **propaquizafop** concentration and calculate the degradation half-life.

## Workflow and Decision Framework

The following diagram integrates the key factors for planning a successful application of **propaquizafop**.





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## Critical Considerations for Researchers

- **Crop Sensitivity and Weather:** The observed phytotoxicity in sunflowers highlights that optimal temperature is crop-specific. Always consult local crop-specific guidelines. Avoid applications when plants are under stress from weather extremes [4].
- **Herbicide Resistance Management:** **Propaquizafop** is a Group 1 (ACCase-inhibiting) herbicide. Due to the high risk of cross-resistance, it is crucial to **rotate with herbicides from different mode of action groups** (e.g., HRAC Group 2, 9, etc.) and integrate non-chemical control methods to manage resistance [2].
- **Environmental Persistence:** **Propaquizafop** is classified as a "forever chemical" based on its environmental persistence (with a field degradation half-life of >60 days) [1]. Its low solubility and weak mobility reduce leaching risk, but its persistence necessitates careful application to minimize environmental impact.

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To cite this document: Smolecule. [Optimal temperature for propaquizafop herbicide efficacy].

Smolecule, [2026]. [Online PDF]. Available at:

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**Address:** Ontario, CA 91761, United States

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